

Chemical formula and molecular weight of 3-Mercapto-3-methyl-1-butanol.

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Compound of Interest

Compound Name: 3-Mercapto-3-methyl-1-butanol

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An In-depth Technical Guide to 3-Mercapto-3-methyl-1-butanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Mercapto-3-methyl-1-butanol** (MMB), a volatile organosulfur compound. It details its chemical properties, synthesis, biological significance, and applications, with a focus on data and methodologies relevant to a scientific audience.

Chemical Identity and Properties

3-Mercapto-3-methyl-1-butanol is an alkanethiol characterized by a primary alcohol group and a tertiary thiol group.^{[1][2][3]} Its distinct aroma, often described as "catty," "meaty," or "broth-like," makes it a significant compound in flavor and fragrance chemistry.^{[1][2]}

Table 1: Physicochemical Properties of **3-Mercapto-3-methyl-1-butanol**

Property	Value
Chemical Formula	C ₅ H ₁₂ OS[1][4][5][6]
Molecular Weight	120.21 - 120.22 g/mol [1][4][5]
IUPAC Name	3-methyl-3-sulfanylbutan-1-ol[1][3]
CAS Number	34300-94-2[1][4]
Appearance	Not specified, but used in liquid form
Density	0.985 - 0.989 g/mL at 20 °C[7]
Boiling Point	186 - 190 °C[6][7][8]
Flash Point	62.78 - 69 °C[6][8][9]
Solubility	Soluble in water (10 g/L at 20°C), acetone, and 95% ethanol.[1][7]
Refractive Index	1.480-1.490 at 20 °C[7]

Synthesis and Experimental Protocols

The synthesis of **3-Mercapto-3-methyl-1-butanol** has been well-documented, with a common pathway starting from ethyl acetate.[1][2]

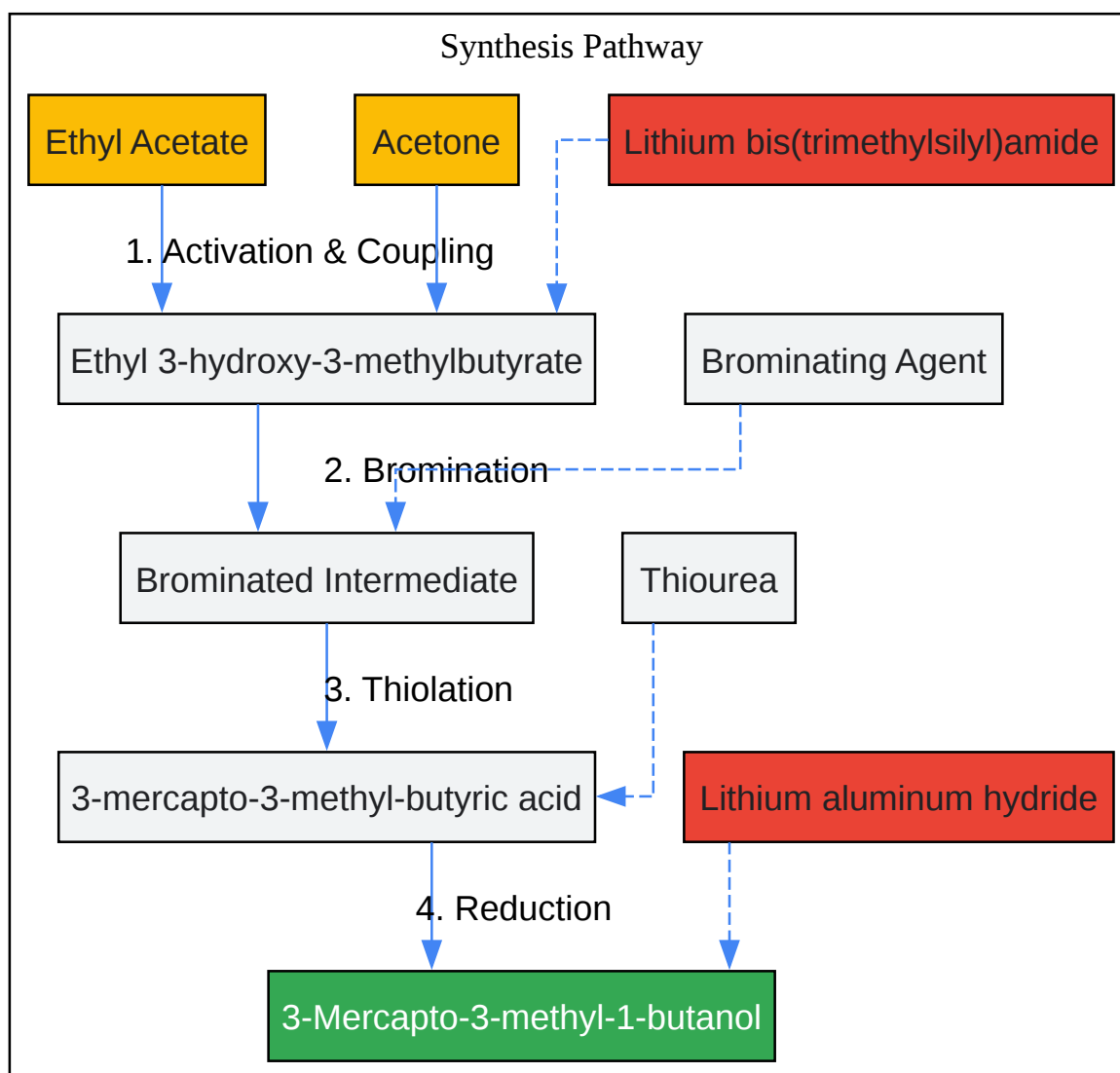
Experimental Protocol: Synthesis from Ethyl Acetate

This protocol outlines the key steps for the synthesis of **3-Mercapto-3-methyl-1-butanol**.

- **Activation and Coupling:** Ethyl acetate is activated at the α -position using lithium bis(trimethylsilyl)amide. The resulting enolate is then coupled with acetone to form ethyl 3-hydroxy-3-methylbutyrate.[1][2]
- **Bromination:** The hydroxyl group of ethyl 3-hydroxy-3-methylbutyrate is substituted with bromine, typically using a brominating agent like phosphorus tribromide.
- **Thiolation:** The brominated intermediate is treated with thiourea, followed by hydrolysis, to introduce the thiol group, forming 3-mercapto-3-methyl-butyric acid.[2]

- Reduction: The carboxylic acid group of 3-mercapto-3-methyl-butyrlic acid is reduced to a primary alcohol using a strong reducing agent such as lithium aluminum hydride (LiAlH_4) to yield the final product, **3-Mercapto-3-methyl-1-butanol**.^{[1][2]}

Diagram 1: Synthesis Workflow of **3-Mercapto-3-methyl-1-butanol**



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Caption: Synthetic route of **3-Mercapto-3-methyl-1-butanol**.

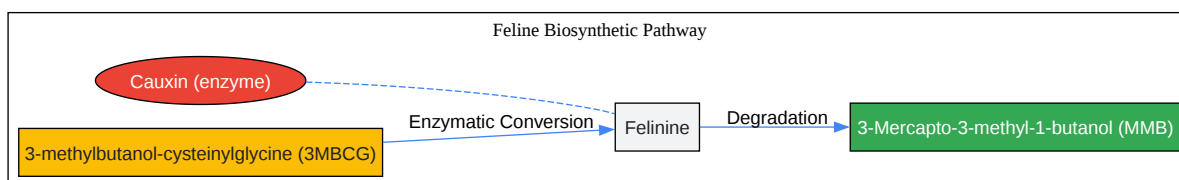
Biological Significance and Pathways

3-Mercapto-3-methyl-1-butanol is a secondary metabolite found in various natural sources, including plants and mammals.[3]

In Feline Biology:

In cats, MMB is a degradation product of felinine, which is synthesized in the bladder.[2][8] The production of felinine is catalyzed by the enzyme cauxin from 3-methylbutanol-cysteinyglycine (3MBCG).[2] The subsequent degradation of felinine to MMB plays a role in chemical signaling, particularly in scent marking.[2]

Diagram 2: Biosynthesis of **3-Mercapto-3-methyl-1-butanol** in Felines



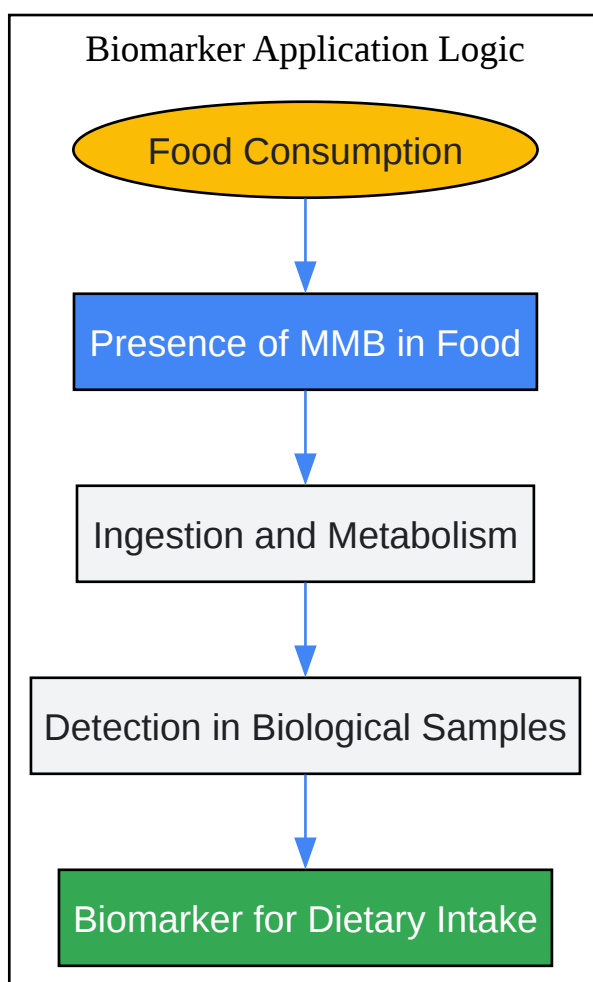
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Caption: Formation of MMB from 3MBCG in felines.

In Food and as a Biomarker:

MMB has been identified in various foods and beverages, including Sauvignon Blanc wine, coffee, and passion fruit juice.[2][3][7] Its presence in these products makes it a potential biomarker for dietary intake studies.[1][10]

Diagram 3: Role as a Dietary Biomarker



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Caption: Logical flow for MMB as a dietary biomarker.

Applications in Research and Development

The unique properties of **3-Mercapto-3-methyl-1-butanol** lend it to several applications relevant to scientific professionals.

- Flavor and Fragrance Industry: It is widely used as a flavoring agent to impart meaty and savory notes to food products.^{[1][9]}
- Chemical Synthesis: It serves as a building block or intermediate in the synthesis of other organic compounds.^[1]

- Metabolomics and Biomarker Discovery: Its presence in certain foods and biological systems makes it a target for metabolomic studies and a candidate for biomarker validation.[10]
- Drug Development: While not a direct therapeutic agent, its role as a secondary metabolite and its interaction with enzymes could be of interest in studies of metabolic pathways and potential off-target effects of drugs.

Safety and Handling

3-Mercapto-3-methyl-1-butanol is classified as harmful if swallowed, in contact with skin, or inhaled.[11] It can cause skin irritation and serious eye damage.[11][12] Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this compound.[11] It should be stored in a cool, well-ventilated area. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated it and expressed no safety concern at current levels of intake when used as a flavoring agent.[7]

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